

1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol**

Cat. No.: **B075230**

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Proper Disposal of 1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol

For immediate reference, **1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol** is not classified as a hazardous substance. Disposal should adhere to standard laboratory procedures for non-hazardous chemical waste, with a primary focus on preventing environmental release. This guide provides detailed procedures for the safe handling and disposal of this compound, ensuring compliance and laboratory safety.

Safety and Hazard Information

According to safety data sheets (SDS), **1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol** presents no significant hazards.^{[1][2]} The substance is not classified as hazardous under the Globally Harmonized System (GHS).^[1] Fire and reactivity hazards are minimal, as indicated by its NFPA and HMIS ratings.

Hazard Category	Rating	Description
NFPA Rating	Health: 0, Fire: 0, Reactivity: 0	No hazard beyond that of ordinary combustible materials. [1]
HMIS Rating	Health: 0, Fire: 0, Reactivity: 0	Minimal hazard.[1]
GHS Classification	Not Classified	The substance does not meet the criteria for classification as hazardous.[1]

Physical and Chemical Properties

A summary of the relevant physical and chemical properties is provided below.

Property	Value
Appearance	Oil[1]
Molecular Weight	857.4 g/mol
Explosion Hazard	Product does not present an explosion hazard. [1]

Disposal Protocol

The following step-by-step protocol outlines the recommended procedure for the disposal of **1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol**.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses, and nitrile gloves.

2. Waste Collection:

- Collect waste **1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol** in a designated, leak-proof container.

- The container should be clearly labeled as "Non-hazardous Chemical Waste" and should also include the full chemical name.
- Do not mix with hazardous waste streams (e.g., halogenated solvents, heavy metals).

3. Storage of Waste:

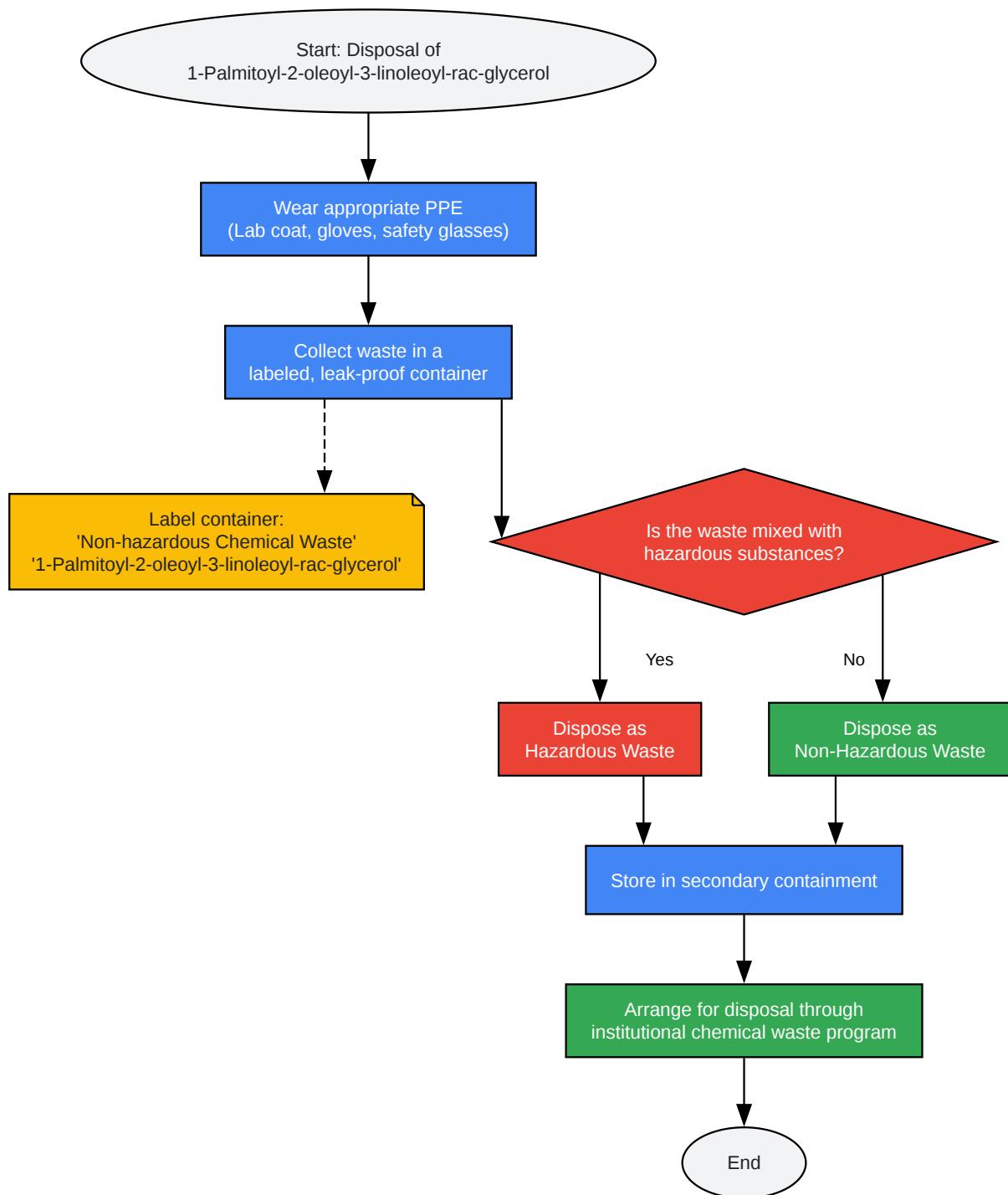
- Store the waste container in a designated secondary containment area to prevent spills.
- Keep the container closed when not in use.

4. Final Disposal:

- Dispose of the collected waste through your institution's chemical waste program.
- Follow all local, state, and federal regulations for non-hazardous chemical waste disposal. In most cases, this will involve incineration by a licensed waste disposal contractor.
- Do not pour down the drain or dispose of in regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol**.

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Caption: Disposal workflow for **1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol**.

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